



# In-Depth Technical Guide: 1,3-Dibromo-2-(4-bromophenoxy)benzene

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Compound of Interest

1,3-Dibromo-2-(4bromophenoxy)benzene

Cat. No.:

B071230

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CAS Number: 189084-60-4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,3-Dibromo-2-(4-bromophenoxy)benzene**, a member of the polybrominated diphenyl ether (PBDE) family, specifically designated as PBDE-32. This document consolidates available data on its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and discusses its potential biological implications based on the broader understanding of PBDEs.

## **Chemical and Physical Properties**

**1,3-Dibromo-2-(4-bromophenoxy)benzene** is a tribrominated diphenyl ether. Its molecular structure and properties are summarized in the table below.



Property	Value	Reference
CAS Number	189084-60-4	[1]
Molecular Formula	C12H7Br3O	[1]
Molecular Weight	406.9 g/mol	[1]
Synonyms	2,4',6-Tribromodiphenyl ether, PBDE-32	[2]
Appearance	Not explicitly stated, likely a solid at room temperature	
Solubility	Expected to have low solubility in water and be soluble in organic solvents	_
Boiling Point	Not available	_
Melting Point	Not available	

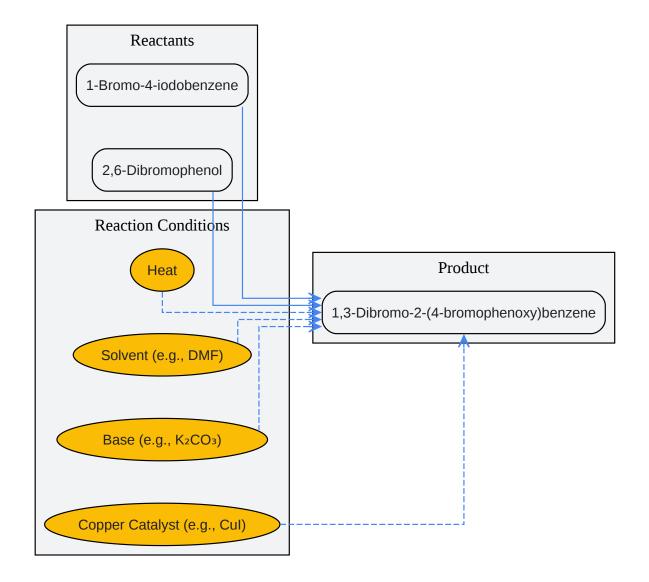
## **Experimental Protocols: Synthesis**

The synthesis of **1,3-Dibromo-2-(4-bromophenoxy)benzene** can be achieved through a copper-catalyzed Ullmann condensation reaction. This method is a common and effective way to form the ether linkage between two aromatic rings.

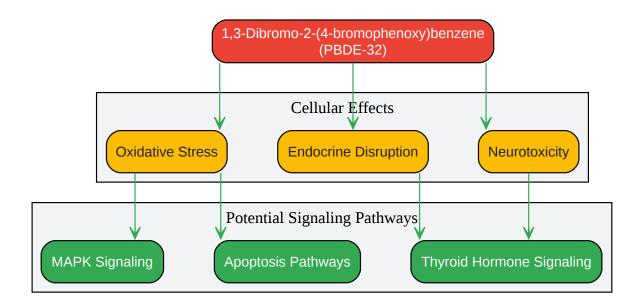
### **Reaction Scheme**

The overall reaction involves the coupling of 2,6-dibromophenol and 1-bromo-4-iodobenzene in the presence of a copper catalyst and a base.









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## References

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 2. ewg.org [ewg.org]
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